

2-fluoro-1H-indole physical properties

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Compound of Interest

Compound Name: 2-fluoro-1H-indole

CAS No.: 944347-13-1

Cat. No.: B3170502

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Technical Guide: 2-Fluoro-1H-indole

Executive Technical Summary

2-Fluoro-1H-indole (CAS: 944347-13-1) is a fluorinated indole derivative utilized in medicinal chemistry as a bioisostere and metabolic blocker. However, it is chemically distinct from other halo-indoles due to its high susceptibility to hydrolysis and tautomerization.

While often generated in situ for immediate downstream functionalization, stable isolation requires strict anhydrous conditions. Its primary utility lies in its role as a reactive intermediate or as a "masked" oxindole equivalent.

Physical & Chemical Properties

Due to the compound's tendency to decompose, standard physical constants (MP, BP) are often reported for its stabilized derivatives or calculated based on structural analogs.

Table 1: Physicochemical Specifications

Property	Value / Description	Notes
Molecular Formula		
Molecular Weight	135.14 g/mol	
Physical State	Solid (Low melting)	Often isolated as an off-white to yellow waxy solid; tends to darken upon oxidation.
Solubility	Soluble in DCM, THF, MeCN	Incompatible with water (hydrolyzes).
LogP (Calc.)	~2.9	Moderately lipophilic; fluorine increases lipophilicity vs. indole (LogP 2.14).
pKa (NH)	~14–15 (Predicted)	More acidic than indole (pKa 16.2) due to the inductive electron-withdrawing effect of fluorine at C2.
Stability	Low	Prone to hydrolysis to 2-oxindole; acid-sensitive.

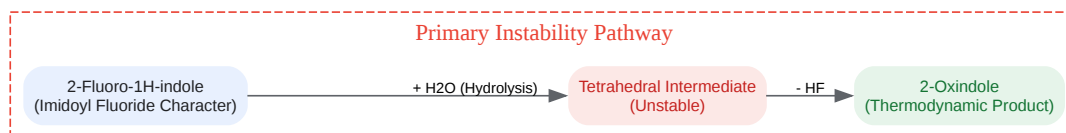
The Instability Paradox: Tautomerization & Hydrolysis

The defining physical characteristic of 2-fluoroindole is its reactivity at the C2 position. The C2-F bond creates an imido-yl fluoride character within the ring system. In the presence of moisture or acid, it undergoes rapid conversion to the thermodynamically stable 2-oxindole.

Mechanism of Decomposition

Unlike 3-fluoroindole, which is stable, 2-fluoroindole acts as a "trapped" enol of the oxindole system.

Figure 1: Hydrolytic decomposition of 2-fluoroindole to 2-oxindole.



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Spectroscopic Characterization

Identification of 2-fluoroindole relies heavily on NMR spectroscopy, particularly

¹⁹F NMR, to distinguish it from the oxindole byproduct.

Nuclear Magnetic Resonance (NMR)

- ¹⁹F NMR: The fluorine signal is the most diagnostic feature.
 - Shift: Typically observed in the range of -130 to -145 ppm (relative to CFCI₃).
 - Note: This is distinct from aliphatic fluorines or trifluoromethyl groups. The signal may appear as a doublet or multiplet due to coupling with the NH proton or C3-H.
- ¹H NMR:
 - C3-H: Appears as a doublet of doublets (coupling to F and C7-H/NH) in the aromatic region (6.0 – 6.5 ppm).
 - NH: Broad singlet, typically downfield (> 8.0 ppm).

Mass Spectrometry (MS)

- HRMS (ESI): Calculated for

.

- Diagnostic: Presence of a peak at

134 ($M+H - HF$) often indicates decomposition during ionization.

Synthesis & Access

Because of its instability, 2-fluoroindole is rarely purchased as a bulk reagent. It is best synthesized via [4+1] cyclization strategies that install the fluorine atom late-stage or generate the indole core with the fluorine already in place.

Method A: Difluorocarbene Mediated Cyclization (Modern Standard)

This method avoids the handling of unstable free indoles by generating them from ortho-vinylanilines.

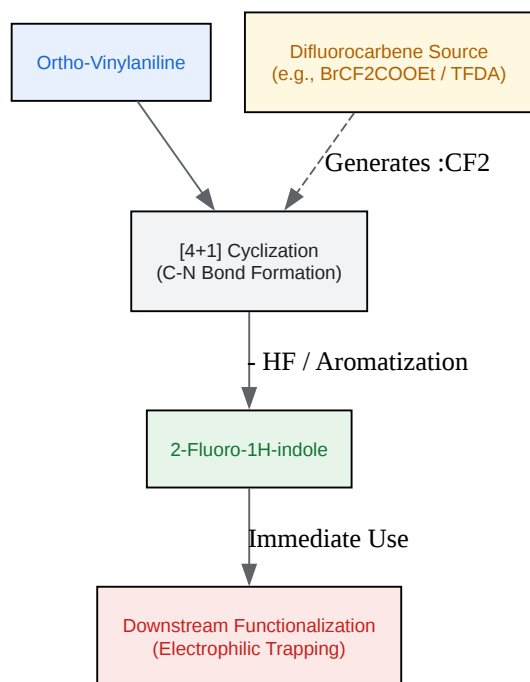


Figure 2: Synthesis via difluorocarbene insertion (Zhang et al. Strategy).

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Protocol Summary:

- Reagents: o-vinylaniline, Difluorocarbene source (e.g., or similar).
- Conditions: Anhydrous solvent (DCM or Toluene), Reflux.
- Isolation: Rapid column chromatography on neutral alumina (silica is too acidic and promotes hydrolysis) or use directly in the next step.

Handling & Storage Guidelines

To maintain the integrity of 2-fluoroindole samples:

- Acidity Control: Strictly avoid acidic media. Glassware should be base-washed or silanized if possible.
- Solvent Choice: Use non-protic, anhydrous solvents (DCM,). Avoid alcohols (MeOH, EtOH) which can promote solvolysis.
- Temperature: Store at -20°C under an inert atmosphere (Argon/Nitrogen).
- Purification: If purification is necessary, use neutral alumina rather than silica gel.

References

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- Lévesque, F., & Seeberger, P. H. (2012). "Continuous-flow synthesis of 2-fluoroindoles." Organic Letters. (Contextual reference for flow synthesis stability).
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